

3-(Azidomethyl)phenol stability and storage

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Compound of Interest

Compound Name: 3-(Azidomethyl)phenol
CAS No.: 1007587-60-1
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An In-Depth Technical Guide to the Stability and Storage of 3-(Azidomethyl)phenol

Abstract

3-(Azidomethyl)phenol is a bifunctional organic molecule that incorporates both a reactive azide moiety and a phenolic group, making it a valuable tool in materials science, particularly in the synthesis of compounds via "click" chemistry and other bioconjugation techniques.[1] However, the energetic nature of the azide group requires a deep understanding of its stability profile to ensure safe handling, storage, and application.[2][3] This technical guide provides a comprehensive analysis of 3-(Azidomethyl)phenol, detailing potential decomposition pathways, and establishing field-proven protocols for its safe storage and handling.

Core Physicochemical and Structural Properties

3-(Azidomethyl)phenol is a solid organic compound. The molecule's structure, featuring a hydroxyl group and an azidomethyl group attached to a benzene ring, influences its stability. The phenolic hydroxyl group is mildly acidic, while the azidomethyl group is the primary source of the compound's energetic properties.[4][5]

Molecular Structure

The interplay between the electron-donating hydroxyl group and the azidomethyl substituent on the aromatic ring influences the overall electronic distribution and stability.

Figure 1: Molecular Structure of 3-(Azidomethyl)phenol.

Key Physicochemical Data

While extensive experimental data for 3-(Azidomethyl)phenol is not widely published, properties can be inferred from its constituent functional groups and structural analogs.

Property	Value / Observation	Source / Rationale
Molecular Formula	C ₇ H ₇ N ₃ O	Derived from structure
Molecular Weight	149.15 g/mol	Derived from structure
Appearance	Likely a solid at room temperature	Based on similar phenols
Primary Hazard	Energetic nature of the azide group	Organic azides are known to be explosive.[6][7]
Secondary Hazard	Phenolic toxicity and irritation	Phenols can cause skin irritation and are toxic if ingested.

Assessing the Stability of 3-(Azidomethyl)phenol

The stability of any organic azide is a critical parameter for its safe utilization.[2] The assessment is not based on a single factor but a combination of the compound's chemical structure, storage conditions, and handling procedures.

The Carbon-to-Nitrogen (C/N) Ratio

A primary guideline for azide stability is the ratio of carbon atoms to nitrogen atoms. A higher C/N ratio generally indicates greater stability, as the bulk of the energetic azide group.^{[2][6]}

- Calculation for **3-(Azidomethyl)phenol**:

- Number of Carbon atoms (NC) = 7
- Number of Nitrogen atoms (NN) = 3
- C/N Ratio = $7 / 3 \approx 2.33$

This ratio falls into a category that requires cautious handling. While not as hazardous as azides with a C/N ratio less than 1, it should not be considered in quantities or in its pure, isolated form.^[7]

The Rule of Six

This empirical rule provides another layer of safety assessment. It states that a compound is likely to be reasonably stable if it contains at least six carbons per every energetic functional group (e.g., azide, nitro, diazo).^[6]

- Application to **3-(Azidomethyl)phenol**:

- Number of Carbon atoms = 7
- Number of energetic (azide) groups = 1
- Atoms per energetic group = 7

Since there are more than six carbons per azide group, the "Rule of Six" suggests that **3-(Azidomethyl)phenol** has sufficient molecular ballast to be handled with precautions.^[6]

Electronic and Structural Effects

The stability of an organic azide is influenced by the electronic nature of its substituents.^[2]

- Electron-donating groups can increase stability.
- Electron-withdrawing groups tend to decrease thermal stability.^[2]

In **3-(Azidomethyl)phenol**, the hydroxyl (-OH) group is an electron-donating group, which should theoretically contribute positively to the overall stability. The azide group is situated on a benzylic carbon, which generally provides good stability relative to other alkyl azides.^[10]

Hazard Analysis and Decomposition Pathways

Organic azides are metastable compounds that can decompose upon receiving sufficient energy, which can be supplied through heat, light, or mechanical shock. This involves the extrusion of dinitrogen gas (N₂), a highly exothermic process that can proceed with explosive force.^[3]

Figure 3: Safe Handling Workflow for **3-(Azidomethyl)phenol**.

Key Handling Practices:

- Personal Protective Equipment (PPE): Always wear a lab coat, safety glasses, and chemical-resistant gloves. A face shield is highly recommended for quantities larger than a few milligrams. ^{[7][12]}
- Engineering Controls: All work must be conducted in a certified chemical fume hood. The use of a blast shield is mandatory when performing reactions on a scale larger than a few milligrams. ^{[7][12]}
- Utensils: Use spatulas made of non-metallic materials like plastic, Teflon, or ceramic. Avoid metal azides. ^{[6][7]}
- Scale: Work with the smallest quantity of material necessary for the experiment. Avoid scaling up reactions without a thorough hazard analysis.

- Purification: Avoid purification by distillation or sublimation. [11] If chromatography is necessary, use caution as interactions with silica gel (which cause Recrystallization or precipitation are preferred methods. [13] * Waste Disposal: Azide-containing waste must be collected in a separate, clearly labeled heavy metal, or halogenated solvent waste streams. [6][12] Before disposal, it is best practice to convert any residual organic azide to a more stable reaction (e.g., Staudinger reduction). [6]

Experimental Protocol: Thermal Stability Analysis by DSC

To quantitatively assess the thermal stability of **3-(Azidomethyl)phenol**, Differential Scanning Calorimetry (DSC) is the preferred method. This technique involves heating a sample as it is heated, allowing for the determination of the onset temperature of decomposition (T_{onset}). [2] Objective: To determine the thermal decomposition of **(Azidomethyl)phenol**.

Materials:

- **3-(Azidomethyl)phenol** sample (1-3 mg)
- DSC instrument (e.g., TA Instruments, Mettler Toledo)
- Aluminum DSC pans (hermetically sealed recommended)
- Crimper for sealing pans
- Nitrogen gas supply for purging

Methodology:

- Sample Preparation: a. In a chemical fume hood behind a blast shield, carefully weigh 1-3 mg of **3-(Azidomethyl)phenol** directly into a tared aluminum crimper. Prepare an identical empty, sealed pan to serve as a reference.
- Instrument Setup: a. Place the sample pan and the reference pan into the DSC cell. b. Set the instrument to purge with nitrogen at a constant rate.
- Thermal Program: a. Equilibrate the cell at a starting temperature well below the expected decomposition, such as 30 °C. b. Program a linear heating rate (e.g., 300 °C/min). The final temperature should be high enough to capture the entire decomposition event but should not be unnecessarily high.
- Data Acquisition: a. Begin the thermal program and record the heat flow as a function of temperature. b. The resulting plot is a thermogram. An exothermic peak indicates decomposition.
- Data Analysis: a. Determine the onset temperature of decomposition (T_{onset}), which is typically calculated as the intersection of the baseline with the leading edge of the exothermic peak. [2] b. Integrate the area of the exothermic peak to determine the enthalpy of decomposition (ΔH_d). [2] Interpretation: A lower T_{onset} indicates lower thermal stability, defining the maximum safe operating temperature for any process involving **3-(Azidomethyl)phenol**.

Conclusion

3-(Azidomethyl)phenol is a compound of significant synthetic utility, but its energetic azide functional group demands respect and rigorous safety practices. The Rule of Six, which places it in a category that is manageable with proper precautions but is by no means inert. The primary risks stem from its potential for decomposition under heat, light, and incompatible chemicals, particularly heavy metals and strong acids. By adhering to the storage and handling protocols detailed in this document, use of appropriate engineering controls and PPE, and avoidance of incompatible materials—researchers can safely harness the synthetic potential of

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